

# 2-(3-cyanophenyl)acetic acid CAS number and molecular structure

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## Compound of Interest

Compound Name: 2-(3-cyanophenyl)acetic Acid

Cat. No.: B167912

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## Technical Guide: 2-(3-Cyanophenyl)acetic Acid

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Identification

Chemical Name: **2-(3-cyanophenyl)acetic acid** CAS Number: 1878-71-3[1][2] Molecular Formula:  $C_9H_7NO_2$ [2]

Molecular Structure:

Caption: Molecular Structure of **2-(3-cyanophenyl)acetic acid**.

### Physicochemical Properties

This table summarizes key quantitative data for **2-(3-cyanophenyl)acetic acid**.

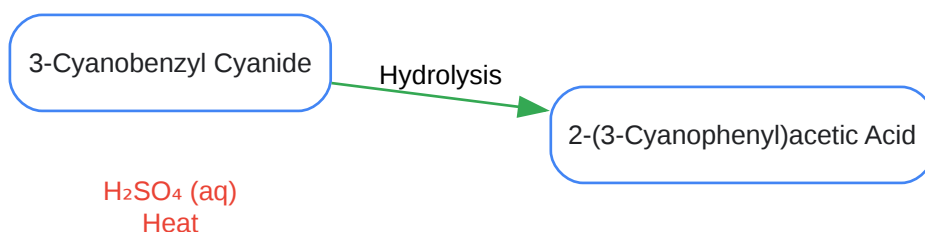
Property	Value	Reference
Molecular Weight	161.16 g/mol	[1]
Melting Point	113-117 °C	
Boiling Point	342.1 °C at 760 mmHg	
SMILES	<chem>OC(=O)CC1=CC(=CC=C1)C#N</chem>	[1]
InChI	1S/C9H7NO2/c10-6-8-3-1-2-7(4-8)5-9(11)12/h1-4H,5H2,(H,11,12)	
Appearance	Solid, powder	
Purity	Commercially available in ≥95% purity	[2][3]

## Experimental Protocols

### Synthesis of 2-(3-cyanophenyl)acetic acid via Hydrolysis of 3-Cyanobenzyl Cyanide

The synthesis of **2-(3-cyanophenyl)acetic acid** is commonly achieved through the acid-catalyzed hydrolysis of its corresponding nitrile, 3-cyanobenzyl cyanide. This method is analogous to the well-established industrial process for producing other phenylacetic acid derivatives.[3][4][5]

Reaction Scheme:



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Caption: Synthesis of **2-(3-cyanophenyl)acetic acid**.

Detailed Methodology:

- Materials:
  - 3-cyanobenzyl cyanide
  - Concentrated sulfuric acid
  - Deionized water
  - Mechanical stirrer
  - Reflux condenser
  - Round-bottom flask
  - Standard laboratory glassware for extraction and filtration
- Procedure:
  - In a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, a solution of dilute sulfuric acid is prepared by carefully adding a measured volume of concentrated sulfuric acid to deionized water.
  - 3-cyanobenzyl cyanide is then added to the dilute sulfuric acid solution.
  - The mixture is heated to reflux and stirred vigorously for a period of 3 to 4 hours to ensure complete hydrolysis of the nitrile group.
  - After the reaction is complete, the mixture is cooled to room temperature and then poured into cold water to precipitate the crude **2-(3-cyanophenyl)acetic acid**.
  - The precipitated solid is collected by vacuum filtration and washed with cold water to remove any remaining acid.

- For purification, the crude product can be recrystallized from a suitable solvent, such as a water-ethanol mixture, to yield the final product.
- Work-up and Purification:
  - The crude product is dissolved in a minimal amount of hot solvent.
  - The solution is allowed to cool slowly to facilitate crystallization.
  - The purified crystals are then collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.

## Applications in Drug Discovery and Development

**2-(3-cyanophenyl)acetic acid** serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[1][2] Its structural features, including the carboxylic acid and cyano groups, make it a versatile building block for creating more complex molecules with therapeutic potential.

## Role as a Pharmaceutical Intermediate

This compound is primarily utilized in the early stages of drug development as a starting material for the synthesis of more elaborate molecular scaffolds.[3] The carboxylic acid group can be readily converted into esters, amides, or other functional groups, while the cyano group can be hydrolyzed, reduced, or participate in cycloaddition reactions.

## Derivatives with Biological Activity

While **2-(3-cyanophenyl)acetic acid** itself is not typically the final active molecule, its derivatives have been investigated for a range of biological activities. For instance, derivatives of cyanophenylacetic acids have been explored as potential inhibitors of enzymes such as aldose reductase, which is implicated in diabetic complications.

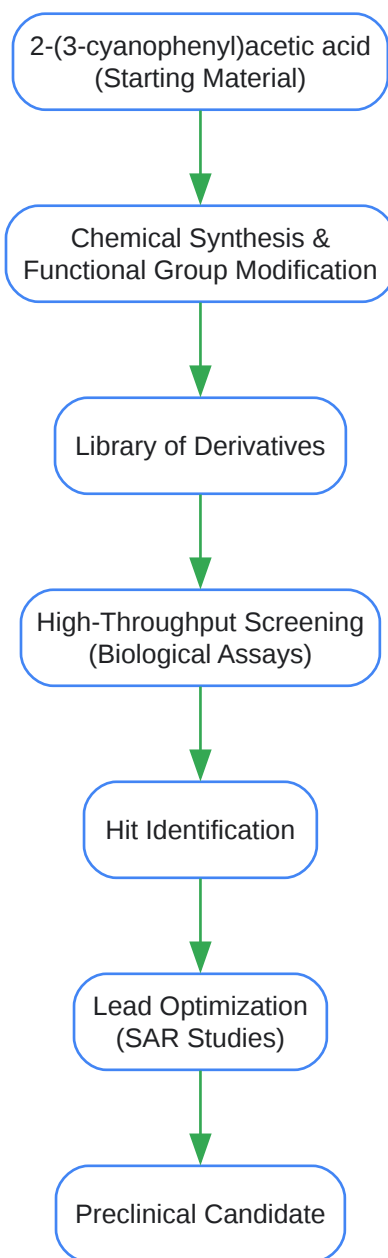
Furthermore, the related compound, 2-(4-cyanophenyl)acetic acid, has been identified as a linker for PROTACs (Proteolysis Targeting Chimeras), a novel therapeutic modality designed to degrade specific target proteins within cells.[6] This suggests that **2-(3-cyanophenyl)acetic acid** could also be explored for similar applications in the development of targeted protein degraders.

## Signaling Pathways and Mechanisms of Action

Currently, there is limited publicly available information directly linking **2-(3-cyanophenyl)acetic acid** to specific signaling pathways. Research has primarily focused on the biological activities of its more complex derivatives.

For example, studies on various cyanopyridine derivatives, which can be synthesized from precursors like **2-(3-cyanophenyl)acetic acid**, have shown potential anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes.<sup>[7]</sup>

The following diagram illustrates a generalized workflow for the utilization of **2-(3-cyanophenyl)acetic acid** in a drug discovery program.



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Caption: Drug Discovery Workflow.

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